

JNJ-26489112: A Technical Whitepaper on a Novel Anticonvulsant Agent

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Compound of Interest		
Compound Name:	JNJ-26489112	
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Abstract

JNJ-26489112 is a novel, broad-spectrum anticonvulsant agent that has demonstrated significant efficacy in preclinical models of epilepsy. Developed as a potential successor to topiramate, it exhibits a multi-target mechanism of action, primarily involving the modulation of key ion channels implicated in neuronal excitability. This document provides a comprehensive overview of the chemical structure, physicochemical properties, pharmacological profile, and available clinical data for **JNJ-26489112**, intended to serve as a technical guide for the scientific community. Detailed experimental methodologies for key preclinical assays are also presented to facilitate further research and development.

Chemical Structure and Physicochemical Properties

JNJ-26489112, with the IUPAC name (S)-N-[(6-Chloro-2,3-dihydrobenzo[1][2]dioxin-2-yl)methyl]sulfamide, is a sulfamide derivative. Its chemical structure is characterized by a chiral center at the 2-position of the dihydrobenzodioxin ring.

Chemical Structure:

IUPAC Name: (S)-N-[(6-Chloro-2,3-dihydrobenzo[1][2]dioxin-2-yl)methyl]sulfamide[3]

CAS Number: 871824-55-4[3]



Molecular Formula: C9H11ClN2O4S[3]

• Molecular Weight: 278.71 g/mol [3]

SMILES: NS(=0)(=0)NC[C@H]1COC2=C(O1)C=CC(Cl)=C2[3]

InChi Key: KXSAIQPPGSSNKX-ZETCQYMHSA-N[3]

A summary of the key physicochemical and identification properties of **JNJ-26489112** is provided in Table 1.

Table 1: Chemical and Physical Properties of JNJ-26489112

Property	Value	Reference
IUPAC Name	(S)-N-[(6-Chloro-2,3-dihydrobenzo[1][2]dioxin-2-yl)methyl]sulfamide	[3]
CAS Number	871824-55-4	[3]
Molecular Formula	C ₉ H ₁₁ CIN ₂ O ₄ S	[3]
Molecular Weight	278.71 g/mol	[3]
SMILES	NS(=0) (=0)NC[C@H]1COC2=C(O1) C=CC(CI)=C2	[3]
InChI Key	KXSAIQPPGSSNKX- ZETCQYMHSA-N	[3]

Pharmacology and Mechanism of Action

JNJ-26489112 exhibits a broad-spectrum anticonvulsant profile, demonstrating efficacy against seizures induced by various methods, including audiogenic, electrical, and chemical stimuli in rodent models.[1][2] Its mechanism of action is multifactorial, involving the modulation of several key ion channels that regulate neuronal excitability.



Ion Channel Activity

The primary mechanism of action of **JNJ-26489112** is attributed to its effects on voltage-gated ion channels:

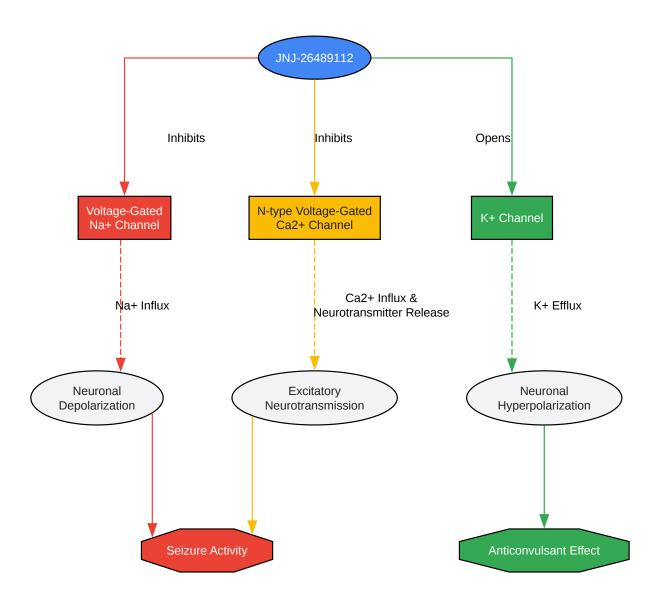
- Voltage-Gated Sodium (Na+) Channel Inhibition: JNJ-26489112 inhibits voltage-gated sodium channels, which are crucial for the initiation and propagation of action potentials.[1]
 [2] By blocking these channels, it can reduce excessive neuronal firing characteristic of epileptic seizures.
- N-type Calcium (Ca2+) Channel Inhibition: The compound also inhibits N-type voltage-gated calcium channels.[1][2] These channels are involved in neurotransmitter release at presynaptic terminals. Their inhibition by JNJ-26489112 likely contributes to its anticonvulsant effects by reducing synaptic transmission.
- Potassium (K+) Channel Opening: JNJ-26489112 has been shown to be effective as a
 potassium channel opener.[1][2] Opening of potassium channels leads to hyperpolarization
 of the neuronal membrane, making it more difficult for neurons to reach the threshold for
 firing an action potential, thereby reducing neuronal excitability.

Carbonic Anhydrase Inhibition

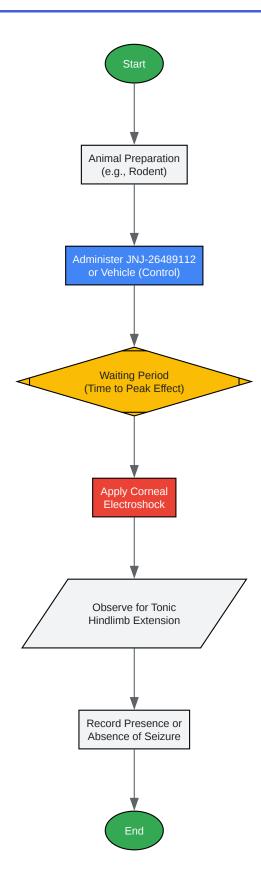
Unlike its predecessor topiramate, **JNJ-26489112** was designed to have minimal activity against carbonic anhydrase.[3] It exhibits very weak inhibition of human carbonic anhydrase-II (CA-II), with a reported IC50 value of 17 μ M.[2] This reduced activity is expected to result in a more favorable side-effect profile compared to topiramate.[3]

The multifaceted mechanism of action of **JNJ-26489112** is depicted in the following signaling pathway diagram.

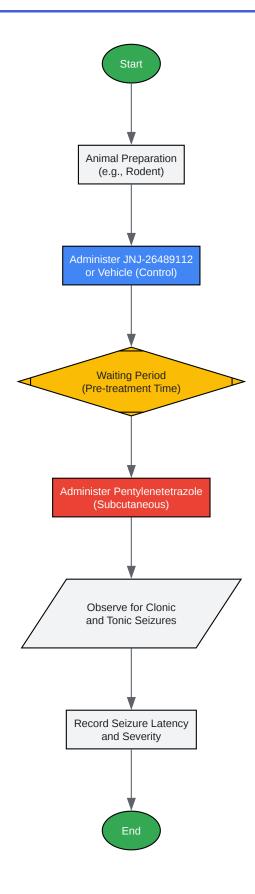




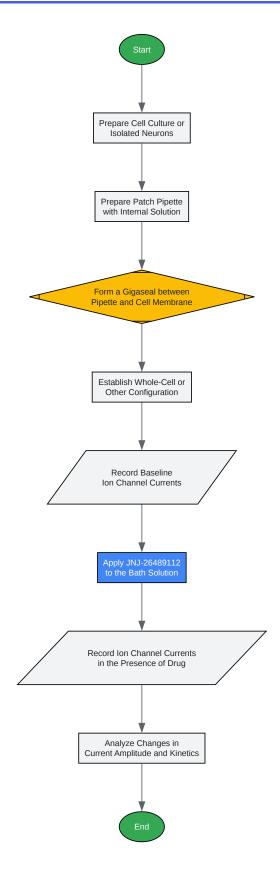












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